

Material Safety Data Sheet (MSDS) for O-Desmethylnmetoprolol-d5

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Compound of Interest

Compound Name: O-Desmethylnmetoprolol-d5

Cat. No.: B563557

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Technical Guide: O-Desmethylnmetoprolol-d5

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document is intended for research use only and provides a summary of available data. A comprehensive Material Safety Data Sheet (MSDS) for **O-Desmethylnmetoprolol-d5** is not readily available. The safety information provided herein is primarily based on the MSDS of the non-deuterated analogue, O-Desmethylnmetoprolol, and the parent compound, Metoprolol. All handling and experimental procedures should be conducted by qualified professionals in a controlled laboratory setting.

Chemical and Physical Properties

O-Desmethylnmetoprolol-d5 is a deuterated stable isotope-labeled metabolite of Metoprolol, a selective β_1 -adrenergic receptor antagonist. It is primarily formed via O-demethylation of Metoprolol, a metabolic process mainly catalyzed by the cytochrome P450 enzyme CYP2D6.

Property	Value	Source
CAS Number	1189981-81-4	[1][2]
Molecular Formula	C ₁₄ H ₁₈ D ₅ NO ₃	[1]
Molecular Weight	258.37 g/mol	[1][2]
Synonyms	4-[2-Hydroxy-3-[(1-methylethyl)amino]propoxy]-benzeneethanol-d5; (±)-O-Demethylmetoprolol-d5; H 105/22-d5; SL 80-0088-d5	[1]
Storage Temperature	-20°C	[3]

Safety and Handling

Note: The following safety data is extrapolated from the Material Safety Data Sheet for O-Desmethylemetoprolol.

Hazard Identification:

- GHS Classification: Acute toxicity, Oral (Category 4).[4]
- Signal Word: Warning.[4]
- Hazard Statements: H302: Harmful if swallowed.[4]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[4]
- P270: Do not eat, drink or smoke when using this product.[4]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
- P330: Rinse mouth.[4]

- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[4]

First Aid Measures:

- If Swallowed: Immediately call a doctor.[4]
- Skin Contact: Generally, the product does not irritate the skin.[4]
- Eye Contact: Rinse opened eye for several minutes under running water.[4]

Personal Protective Equipment:

- Wear protective gloves, clothing, and eye/face protection.

Experimental Protocols

Analysis of O-Desmethylnetoprolol in Human Plasma by LC-MS/MS

The following protocol is a summary of the method described by Bae, S.H., et al. (2014) for the simultaneous determination of metoprolol and its metabolites, including O-desmethylnetoprolol, in human plasma.[2]

1. Sample Preparation (Liquid-Liquid Extraction):

- To 50 μ L of human plasma, add an internal standard (chlorpropamide).
- Extract the analytes by adding ethyl acetate.
- Vortex the mixture.
- Centrifuge to separate the organic and aqueous layers.
- Transfer the organic layer to a new tube.
- Evaporate the solvent to dryness.
- Reconstitute the residue in the mobile phase for injection.

2. Chromatographic Separation:

- LC System: High-Performance Liquid Chromatography (HPLC) system.
- Column: Luna CN column.

- Mobile Phase: Isocratic elution with a mixture of distilled water and methanol containing 0.1% formic acid (60:40, v/v).[2]
- Flow Rate: 0.3 mL/min.[2]
- Total Run Time: 3.0 min per sample.[2]

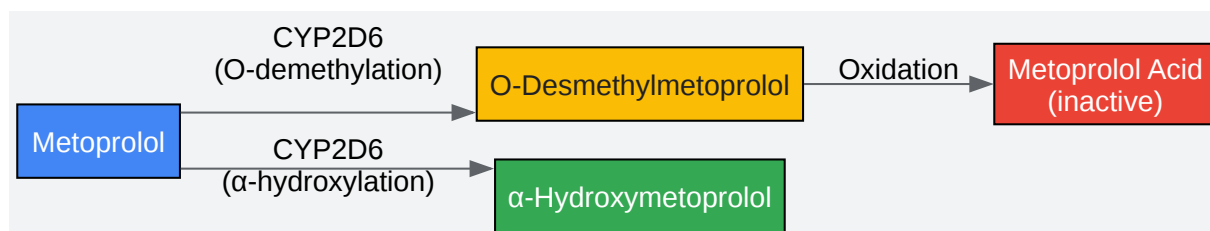
3. Mass Spectrometric Detection:

- Mass Spectrometer: Tandem mass spectrometer.
- Ionization: Electrospray ionization (ESI) in positive ion mode.[2]
- Detection Mode: Selected-reaction monitoring (SRM).[2]
- Linear Range: 2-500 ng/mL for O-desmethylnetoprolol.[2]
- Lower Limit of Quantification (LLOQ): 2 ng/mL.[2]

Visualizations

Metabolic Pathway of Metoprolol

The following diagram illustrates the primary metabolic pathways of Metoprolol, including the formation of O-Desmethylnetoprolol. Metoprolol is mainly metabolized by CYP2D6 through O-demethylation and α -hydroxylation.[5][6]

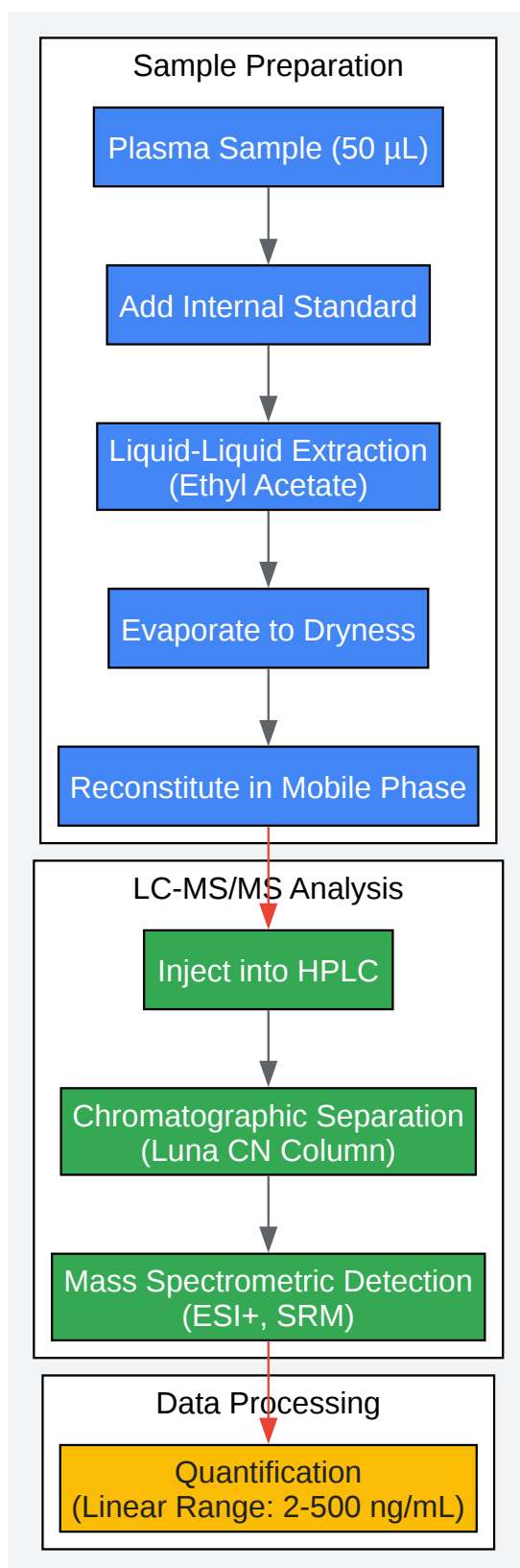


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Caption: Metabolic pathway of Metoprolol to its major metabolites.

Experimental Workflow for O-Desmethylnetoprolol Analysis

This diagram outlines the key steps in the analytical workflow for the quantification of O-Desmethylnetoprolol in plasma samples as described in the experimental protocol.



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Caption: Workflow for the LC-MS/MS analysis of O-Desmethylnetoprolol.

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